

Technical Guide: Certificate of Analysis for n-Dotriacontane-d66

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Compound of Interest

Compound Name: Dotriacontane-d66

Cat. No.: B3029326

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and testing methodologies for the deuterated long-chain alkane, n-**Dotriacontane-d66**. This document is intended to serve as a detailed reference for researchers, scientists, and professionals in drug development who utilize this compound as an internal standard or in other analytical applications.

Compound Information

n-**Dotriacontane-d66** is a saturated hydrocarbon in which all 66 hydrogen atoms have been replaced with deuterium. Its high level of isotopic enrichment and chemical purity make it an excellent internal standard for mass spectrometry-based analyses, particularly in metabolomics and environmental testing.

Quantitative Data Summary

The following tables summarize the typical physical and chemical properties of n-**Dotriacontane-d66** based on data from various suppliers and chemical databases. These values are representative of a standard Certificate of Analysis.

Table 1: General Properties

Property	Value	Source
Chemical Name	n-Dotriacontane-d66	
Synonym(s)	Dicetyl-d66	[1]
CAS Number	62369-68-0	[1][2]
Unlabelled CAS Number	544-85-4	[1][2]
Molecular Formula	C ₃₂ D ₆₆	[2]
Molecular Weight	517.28 g/mol	[1]
Form	Powder	

Table 2: Analytical Specifications

Parameter	Specification	Method
Chemical Purity	≥98%	GC-MS
Isotopic Enrichment	≥98 atom % D	Mass Spectrometry
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in isooctane and other organic solvents	

Experimental Protocols

The quality and specifications of n-**Dotriacontane-d66** are confirmed through a series of analytical tests. The methodologies for the key experiments are detailed below.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

Objective: To determine the chemical purity of n-**Dotriacontane-d66** and to identify any potential organic impurities.

Methodology:

- Sample Preparation: A dilute solution of n-**Dotriacontane-d66** is prepared in a high-purity organic solvent such as hexane or isooctane.
- Instrumentation: An Agilent 6890N GC system (or equivalent) coupled with a 5973 Mass Selective Detector (MSD) is used for the analysis.
- GC Conditions:
 - Column: HP-5MS (30 m x 0.250 mm, 0.25 µm film thickness) or equivalent.
 - Inlet: Splitless mode at 300 °C.
 - Carrier Gas: Helium at a constant flow rate of 0.9 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 3 minutes.
 - Ramp 1: 30 °C/min to 260 °C.
 - Ramp 2: 15 °C/min to 300 °C.
 - Hold at 300 °C for 18 minutes.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 50-600.
- Data Analysis: The purity is determined by calculating the area percentage of the n-**Dotriacontane-d66** peak relative to the total area of all peaks in the chromatogram.

High-Resolution Mass Spectrometry (HR-MS) for Isotopic Enrichment

Objective: To accurately determine the percentage of deuterium incorporation in the molecule.

Methodology:

- **Sample Introduction:** The sample is introduced into the mass spectrometer via a suitable method, such as direct infusion or after separation by liquid chromatography (LC).
- **Instrumentation:** A high-resolution mass spectrometer, such as a Quadrupole-Orbitrap (Q-Orbitrap) HRMS, is utilized.
- **Data Acquisition:** A full scan mass spectrum is acquired in positive ion mode.
- **Data Analysis:**
 - The isotopic cluster of the molecular ion is analyzed.
 - The intensities of the peaks corresponding to the fully deuterated species (d66) and the less-deuterated species (d65, d64, etc.) are measured.
 - The isotopic enrichment is calculated based on the relative abundances of these isotopic ions.^{[1][3]}

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

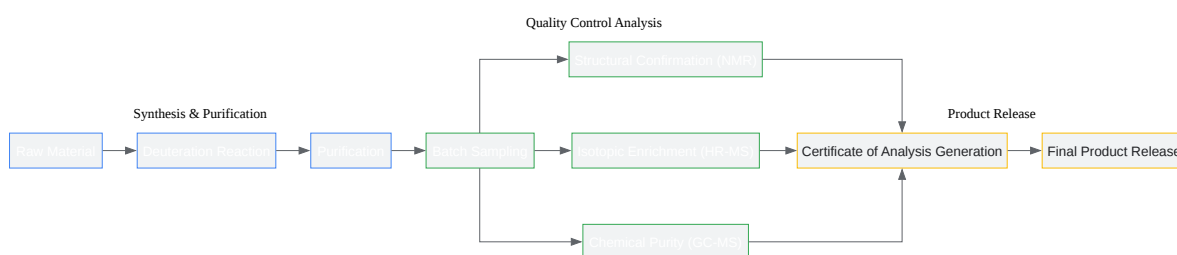
Objective: To confirm the structural integrity of the n-**Dotriacontane-d66** molecule.

Methodology:

- **Sample Preparation:** The sample is dissolved in a suitable non-deuterated solvent.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Experiment:** A Deuterium (^2H) NMR spectrum is acquired.
- **Data Analysis:** The resulting spectrum is analyzed to ensure that the deuterium signals are consistent with the known structure of n-dotriacontane. The absence of significant proton (^1H) signals confirms the high level of deuteration. For highly deuterated compounds, ^2H NMR can be a more effective technique for structure verification than conventional ^1H NMR.

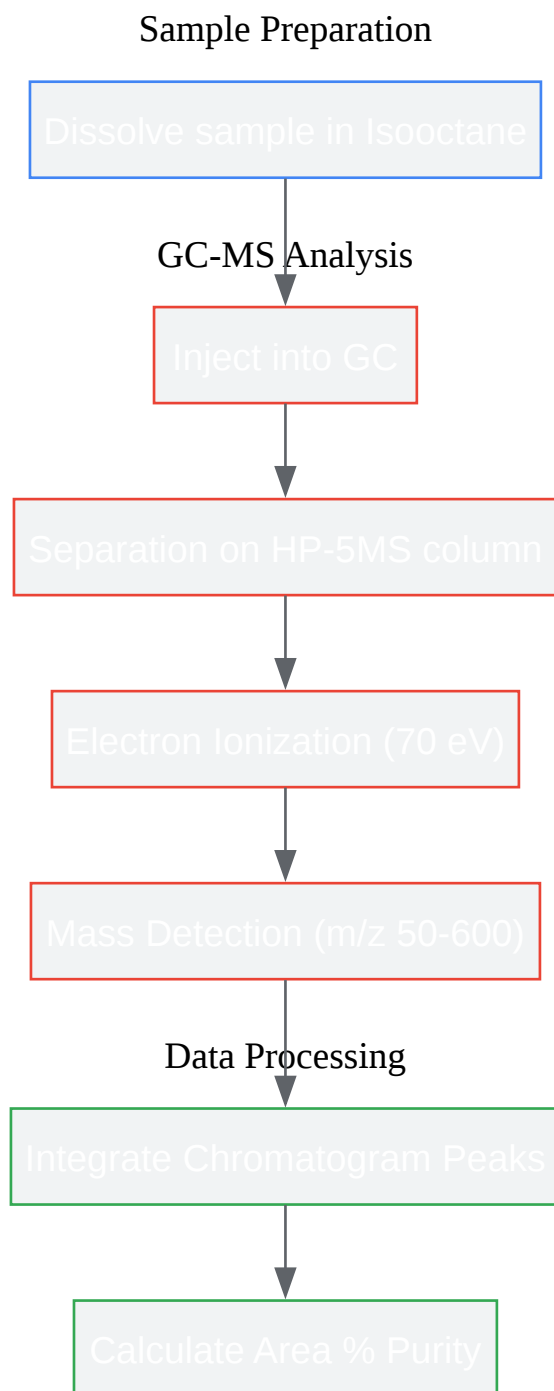
Visualizations

The following diagrams illustrate the workflow for the quality control analysis of n-**Dotriacontane-d66**.



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Caption: Quality Control Workflow for n-**Dotriacontane-d66**.



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Caption: GC-MS Protocol for Purity Analysis.

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